

chemical structure of icetexane-type dinorditerpenoids

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Compound of Interest

Compound Name: *Heudelotinone*

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An In-depth Technical Guide to the Chemical Structure of Icetexane-Type Dinorditerpenoids

Introduction

Icetexane-type diterpenoids are a class of natural products characterized by a unique tricyclic^{[1][1][2]} core structure.^{[3][4]} First discovered in 1976 with the isolation of icetexone from *Salvia ballotaeflora*, this family has since expanded to over 100 distinct compounds.^[4] These molecules are predominantly isolated from terrestrial plants, particularly species within the *Salvia* genus.^{[3][4]}

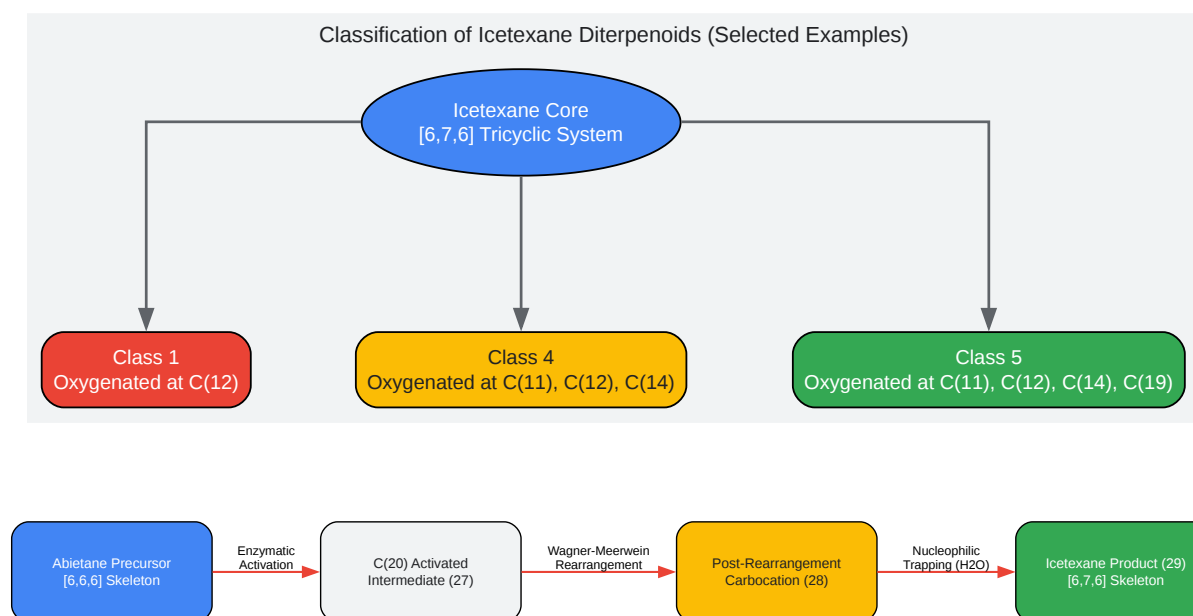
Biosynthetically, icetexanes are derived from the more common abietane^{[1][1][1]} diterpenoids through a characteristic Wagner-Meerwein rearrangement, resulting in the formation of the central seven-membered ring.^[4] This structural complexity and the wide array of biological activities—including anticancer, anti-inflammatory, antimicrobial, and trypanocidal effects—make icetexanes compelling scaffolds for drug discovery and development.^{[3][4][5]} This guide provides a detailed overview of their core chemical structure, biosynthesis, and classification, with a focus on dinorditerpenoid members, alongside relevant experimental data and protocols.

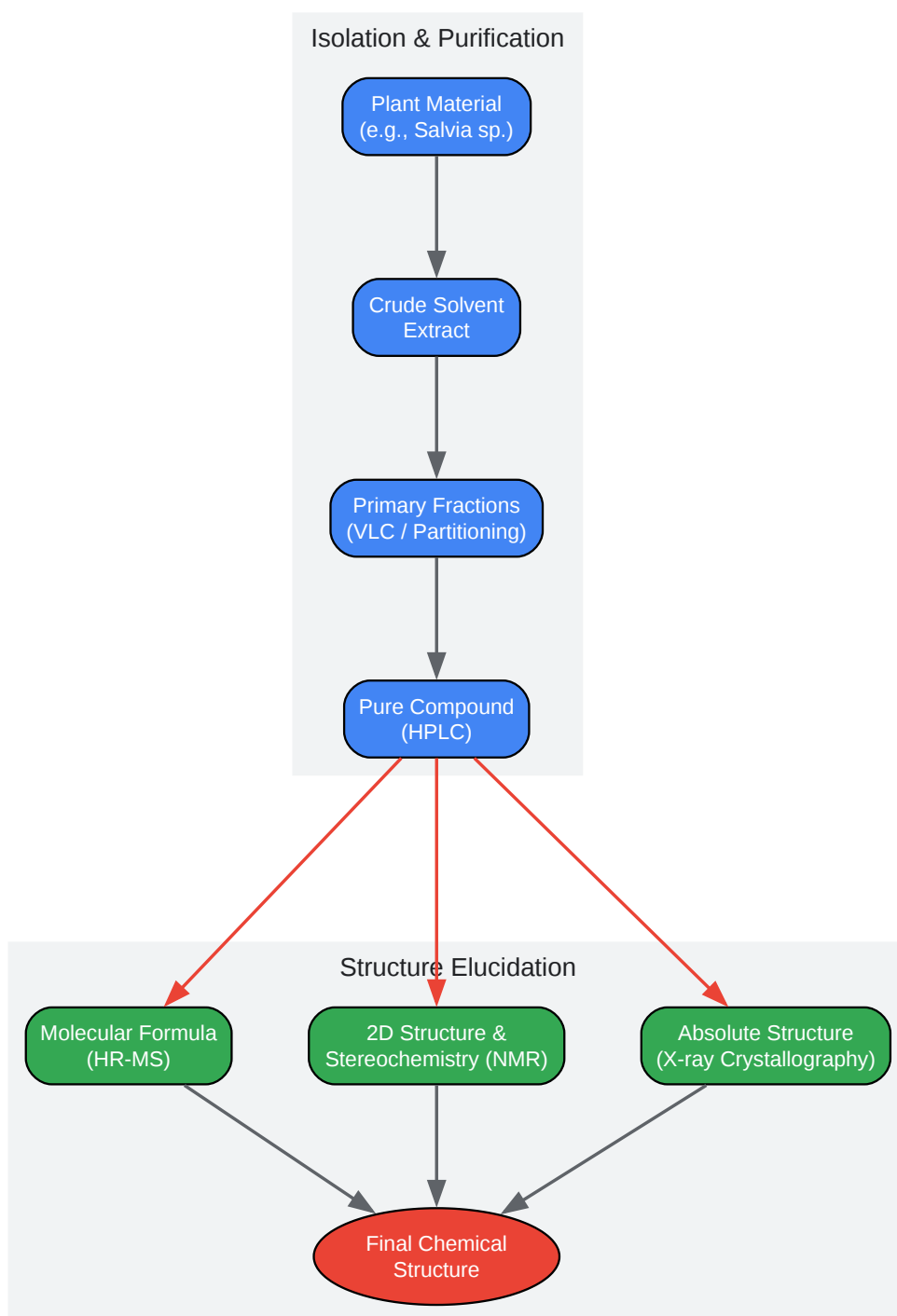
Core Chemical Structure and Classification

The fundamental architecture of an icetexane is the 9(10 → 20)-abeo-abietane skeleton. This nomenclature signifies a rearrangement where the bond between C10 and C20 in the abietane precursor is broken, and a new bond is formed between C9 and C20, expanding the B-ring from six to seven members.

While the parent structure is a C₂₀ diterpenoid, several derivatives, including dinorditerpenoids (C₁₈), have been identified. A notable example is fruticuline B, an icetexane dinor-diterpenoid with a rare tricyclic anthracene-based structure.[3]

IceTexanes are systematically classified based on the oxygenation patterns on their tricyclic core. This classification, originally proposed in a 2009 review and expanded upon since, helps in categorizing the structural diversity of this family.[4]





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